

# Safeguarding the Laboratory: Proper Disposal Procedures for CP-466722

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: CP-466722

Cat. No.: B606779

[Get Quote](#)

For Immediate Implementation by Laboratory Personnel

This document provides essential safety and logistical information for the proper handling and disposal of **CP-466722**, a potent and reversible ATM inhibitor. Adherence to these procedures is critical to ensure the safety of laboratory personnel and to maintain environmental compliance. This guidance is intended for researchers, scientists, and drug development professionals who may handle this compound.

**CP-466722** is a research-grade chemical compound and should be handled with the utmost care, following all institutional and national safety regulations. While a specific Safety Data Sheet (SDS) for **CP-466722** is not publicly available, the following procedures are based on best practices for the disposal of hazardous chemical waste, particularly for potent kinase inhibitors dissolved in Dimethyl Sulfoxide (DMSO).

## Compound Properties and Handling

Proper handling of **CP-466722** is the first step in ensuring its safe disposal. The following table summarizes key quantitative data and handling precautions for this compound.

Property	Value	Source
Molecular Weight	349.35 g/mol	[1]
Appearance	Powder	[2]
Solubility	DMSO: 7 mg/mL (20.04 mM; may require warming)	[2]
Storage	Desiccate at -20°C	[2]
Purity	>98%	[2]

Personal Protective Equipment (PPE): All personnel handling **CP-466722**, in either solid or solution form, must wear appropriate PPE. This includes, but is not limited to:

- Safety Goggles: To protect eyes from splashes.
- Lab Coat: To protect skin and clothing.
- Gloves: Chemical-resistant gloves are mandatory. Given that **CP-466722** is often dissolved in DMSO, which can facilitate skin penetration, it is recommended to use butyl gloves. Nitrile gloves may not provide sufficient protection against DMSO.

## Experimental Protocols Cited

The disposal procedures outlined below are based on established protocols for managing chemical waste in a laboratory setting. These general procedures should be adapted to comply with the specific guidelines provided by your institution's Environmental Health and Safety (EHS) department.

## Step-by-Step Disposal Plan for CP-466722

This section provides a detailed, step-by-step guide for the safe disposal of **CP-466722** and its associated waste.

### Step 1: Waste Identification and Classification

- Identify all waste streams containing **CP-466722**. This includes:

- Unused or expired solid **CP-466722**.
- Stock solutions and dilutions of **CP-466722**, typically in DMSO.
- Contaminated labware, such as pipette tips, tubes, flasks, and gloves.
- Classify the waste as hazardous chemical waste. Due to its biological potency as a kinase inhibitor, **CP-466722** should be treated as a toxic substance.

#### Step 2: Waste Segregation

- Do not mix **CP-466722** waste with other waste streams unless explicitly permitted by your EHS department.<sup>[3]</sup>
- Keep solid waste separate from liquid waste.
- Segregate chlorinated and non-chlorinated solvent waste if required by your institution.

#### Step 3: Containerization

- Use designated, properly labeled, and chemically compatible waste containers.<sup>[3]</sup>
- For solid waste: Collect in a clearly labeled, sealed plastic bag or a wide-mouth container.
- For liquid waste (e.g., in DMSO): Use a sealable, chemical-resistant bottle (e.g., glass or polyethylene). Do not overfill containers; leave at least 10% headspace to allow for expansion.
- For contaminated sharps: Dispose of in a designated sharps container.

#### Step 4: Labeling

- Clearly label all waste containers with the words "Hazardous Waste."
- The label must include:
  - The full chemical name: "**CP-466722**"
  - The solvent used (e.g., "in Dimethyl Sulfoxide")

- The approximate concentration and quantity of the waste.
- The date of accumulation.
- Any other information required by your institution.

#### Step 5: Storage

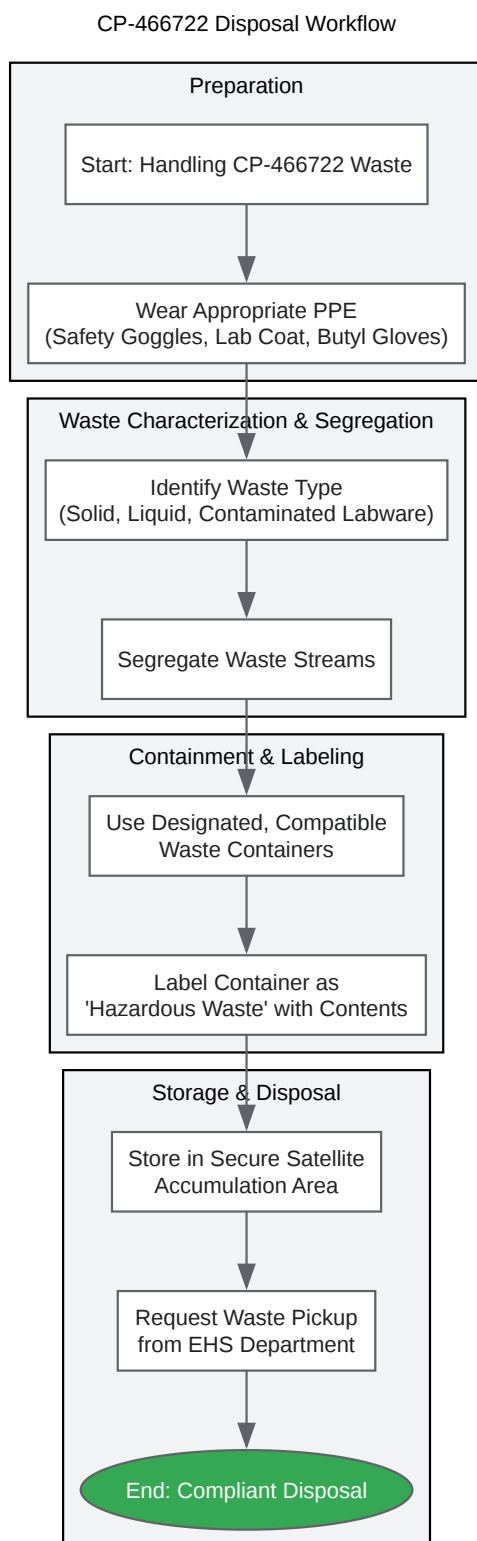
- Store waste containers in a designated and secure satellite accumulation area.[\[3\]](#)
- This area should be well-ventilated and away from general laboratory traffic.
- Ensure that the storage area is designed to contain any potential leaks or spills.

#### Step 6: Final Disposal

- Contact your institution's EHS department to arrange for a waste pickup.[\[3\]](#)
- Provide them with accurate information about the waste composition and quantity.
- Do not pour any **CP-466722** waste down the drain.[\[4\]](#)
- For the disposal of DMSO, it is advisable to use specialized disposal services that may employ methods such as chemical neutralization or high-temperature incineration.[\[5\]](#)

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **CP-466722**.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe disposal of **CP-466722**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. selleckchem.com [selleckchem.com]
- 2. CP-466722 | CAS:1080622-86-1 | ATM inhibitor, potent and reversible | High Purity | Manufacturer BioCrick [biocrick.com]
- 3. benchchem.com [benchchem.com]
- 4. depts.washington.edu [depts.washington.edu]
- 5. DMSO disposal: – Natur Total nutritional supplement [naturtotalshop.com]
- To cite this document: BenchChem. [Safeguarding the Laboratory: Proper Disposal Procedures for CP-466722]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b606779#cp-466722-proper-disposal-procedures]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)